

# An In-depth Technical Guide to Tropane Alkaloid Metabolism

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *3 $\alpha$ -Phenylacetoxy Tropane-d5*

Cat. No.: *B1159737*

[Get Quote](#)

## Introduction: The Significance of Tropane Alkaloids

Tropane alkaloids (TAs) are a class of over 200 naturally occurring bicyclic [3.2.1] alkaloids, distinguished by the presence of a tropane ring in their chemical structure.[1] Primarily found in the Solanaceae (nightshade) family, these secondary metabolites have been utilized for centuries in traditional medicine, as poisons, and for ceremonial purposes.[2] In modern pharmacology, TAs such as hyoscyamine, scopolamine, and atropine are indispensable for their anticholinergic properties, acting as competitive antagonists at muscarinic acetylcholine receptors.[3] This activity makes them crucial for treating a range of conditions including motion sickness, gastrointestinal disorders, and Parkinson's disease.[4] Cocaine, another well-known tropane alkaloid from the Erythroxylaceae family, is a potent central nervous system stimulant.[1][3] The significant pharmacological and economic importance of these compounds has driven extensive research into their biosynthesis, with the goal of enhancing production through metabolic engineering.[5][6]

This guide provides a comprehensive overview of the core metabolic pathways of tropane alkaloids, detailing the key enzymatic steps, regulatory mechanisms, and analytical methodologies for their study.

# The Core Biosynthetic Pathway: From Amino Acids to the Tropane Ring

The biosynthesis of tropane alkaloids is a complex process that originates from primary metabolism, primarily utilizing the amino acids L-ornithine and L-arginine.[7] The pathway can be broadly divided into three key stages: the formation of the N-methyl- $\Delta^1$ -pyrrolinium cation, the synthesis of the tropane core (tropinone), and the subsequent modifications leading to the diverse array of tropane alkaloids.

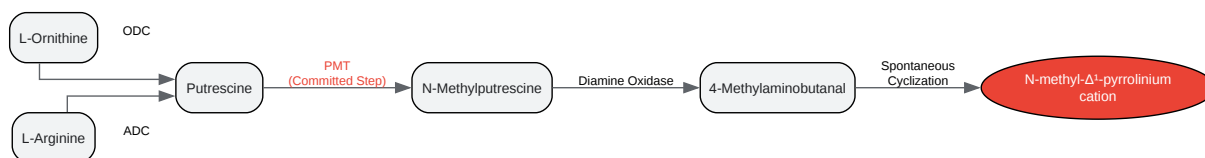
## Formation of the N-methyl- $\Delta^1$ -pyrrolinium Cation: The Committed Step

The initial and committed step in tropane alkaloid biosynthesis is the N-methylation of putrescine.[7][8] Putrescine itself is derived from either ornithine via ornithine decarboxylase (ODC) or arginine through arginine decarboxylase (ADC).[9] While both pathways can contribute, studies suggest that the ODC pathway plays a more significant role in tropane alkaloid biosynthesis in plants like *Atropa belladonna*. [9]

The key enzyme at this juncture is Putrescine N-methyltransferase (PMT), which catalyzes the transfer of a methyl group from S-adenosyl-L-methionine (SAM) to putrescine, forming N-methylputrescine.[10][11] This step is a critical regulatory point, diverting the flow of metabolites from primary metabolism (polyamine biosynthesis) into the specialized tropane alkaloid pathway.[8][12]

The resulting N-methylputrescine is then oxidatively deaminated by a diamine oxidase to produce 4-methylaminobutanal, which spontaneously cyclizes to form the N-methyl- $\Delta^1$ -pyrrolinium cation.[8] This cation is a crucial intermediate, serving as the precursor for both tropane alkaloids and nicotine.[8]

Diagram: Formation of the N-methyl- $\Delta^1$ -pyrrolinium Cation



[Click to download full resolution via product page](#)

Caption: The initial steps of tropane alkaloid biosynthesis.

## Synthesis of Tropinone: Forging the Bicyclic Core

The formation of tropinone, the first metabolite containing the characteristic 8-azabicyclo[3.2.1]octane core, represents a pivotal and until recently, poorly understood part of the pathway.<sup>[13]</sup> It is now known to involve the condensation of the N-methyl- $\Delta^1$ -pyrrolinium cation with a derivative of acetoacetic acid. Recent research has elucidated that this process is catalyzed by a unique type III polyketide synthase (PYKS) and a cytochrome P450 enzyme (CYP82M3).<sup>[14][15]</sup> The PYKS enzyme catalyzes the formation of 4-(1-methyl-2-pyrrolidinyl)-3-oxobutanoic acid, which is then cyclized by CYP82M3 to yield tropinone.<sup>[14][16]</sup>

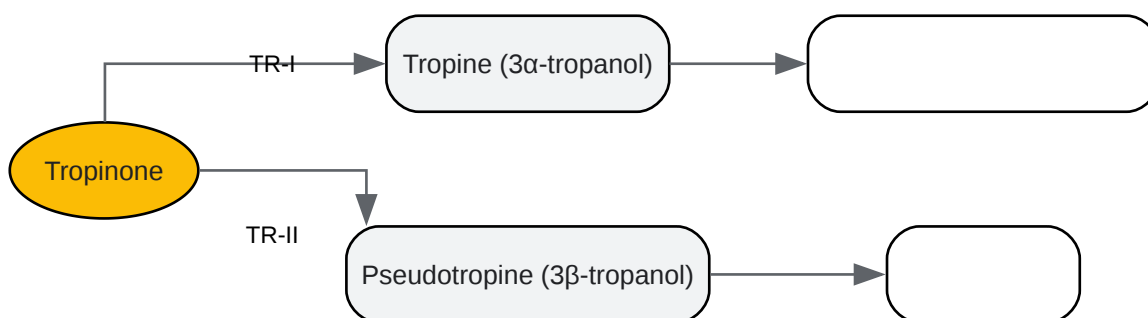
## The Branch Point: Tropinone Reductases I and II

Tropinone stands at a critical branch point in the metabolic pathway, and its fate is determined by the action of two stereospecific enzymes: Tropinone Reductase I (TR-I) and Tropinone Reductase II (TR-II).<sup>[7][14]</sup> These enzymes belong to the short-chain dehydrogenase/reductase (SDR) family and catalyze the NADPH-dependent reduction of the tropinone's carbonyl group.<sup>[3][17]</sup>

- Tropinone Reductase I (TR-I) reduces tropinone to tropine (3 $\alpha$ -tropanol). Tropine serves as the precursor for the medicinally important hyoscyamine and scopolamine.<sup>[8][14]</sup>
- Tropinone Reductase II (TR-II) reduces tropinone to pseudotropine (3 $\beta$ -tropanol). Pseudotropine is the precursor for the calystegines, a group of polyhydroxylated nortropane alkaloids.<sup>[3][14]</sup>

The differential expression and activity of TR-I and TR-II are key factors in determining the final alkaloid profile of a plant.[14]

Diagram: The Tropinone Branch Point



[Click to download full resolution via product page](#)

Caption: The pivotal role of Tropinone Reductases I and II.

## Downstream Modifications: Diversification of Tropane Alkaloids

The tropine and pseudotropine molecules undergo further enzymatic modifications to produce the vast array of tropane alkaloids found in nature. The biosynthesis of hyoscyamine and scopolamine from tropine is particularly well-studied.

### From Tropine to Hyoscyamine: Esterification with a Phenylalanine-Derived Moiety

The formation of hyoscyamine involves the esterification of tropine with tropic acid, which is derived from the amino acid L-phenylalanine. This process occurs in several steps:

- Conversion of Phenylalanine to Phenyllactic Acid: Phenylalanine is first converted to phenylpyruvic acid, which is then reduced to phenyllactic acid.[13]
- Formation of Littorine: Tropine is condensed with phenyllactic acid to form the intermediate littorine.[3][18] The enzyme responsible for this step, a littorine synthase, is thought to belong to the BAHD acyltransferase family.[3]

- Rearrangement to Hyoscyamine: Littorine then undergoes a rearrangement to form hyoscyamine, a reaction catalyzed by a cytochrome P450 enzyme, CYP80F1.[3]

It is important to note that the pharmacologically active form is (-)-hyoscyamine (the S-isomer), which is significantly more potent than its R-(+)-isomer.[2][3] During extraction, the unstable S-(-)-isomer can racemize to form the more stable atropine, which is a 1:1 mixture of the two enantiomers.[2][3]

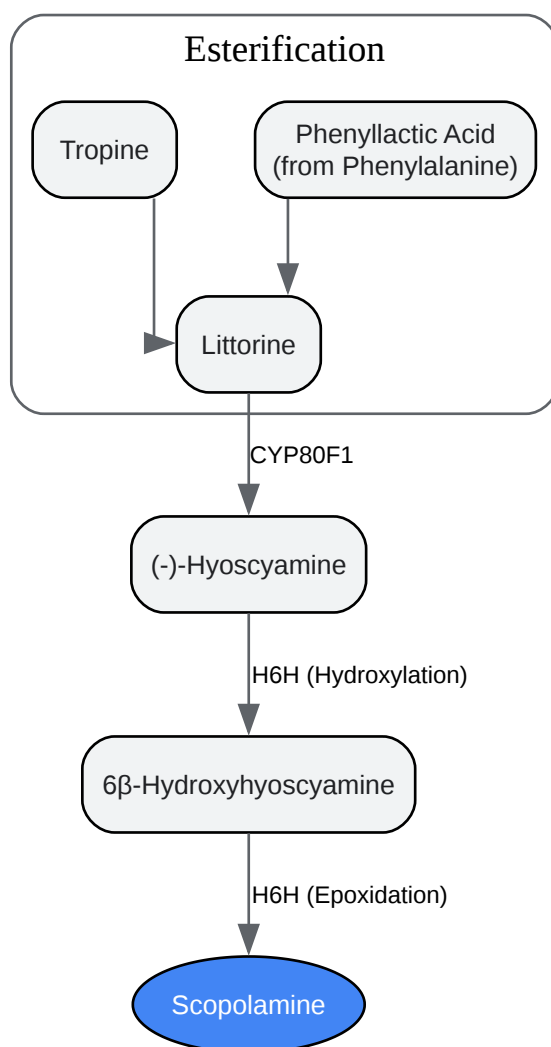
## The Final Step to Scopolamine: The Role of Hyoscyamine 6 $\beta$ -Hydroxylase (H6H)

The conversion of hyoscyamine to scopolamine is catalyzed by the bifunctional enzyme Hyoscyamine 6 $\beta$ -hydroxylase (H6H).[8][19] This non-heme, 2-oxoglutarate-dependent dioxygenase carries out two sequential reactions:[20][21]

- Hydroxylation: H6H first hydroxylates hyoscyamine at the 6 $\beta$  position to form 6 $\beta$ -hydroxyhyoscyamine.[8][20]
- Epoxidation: The enzyme then catalyzes the epoxidation of 6 $\beta$ -hydroxyhyoscyamine to form scopolamine.[3][20]

The activity of H6H is a critical determinant of the scopolamine-to-hyoscyamine ratio in plants, making it a key target for metabolic engineering efforts aimed at increasing scopolamine production.[5]

Diagram: Biosynthesis of Hyoscyamine and Scopolamine



[Click to download full resolution via product page](#)

Caption: The final steps in the biosynthesis of scopolamine.

## Regulation of Tropane Alkaloid Metabolism

The biosynthesis of tropane alkaloids is tightly regulated at multiple levels, including genetic, developmental, and environmental factors.

- **Gene Expression:** The expression of key biosynthetic genes, such as PMT, TR-I, and H6H, is often tissue-specific, with the highest expression levels typically found in the roots.[16][22] The alkaloids are then transported to the aerial parts of the plant for storage.[7][16]

- **Hormonal Regulation:** Plant hormones, particularly jasmonates (like methyl jasmonate), have been shown to act as elicitors, upregulating the expression of biosynthetic genes and leading to increased accumulation of tropane alkaloids.[23]
- **Metabolic Engineering:** Due to the low natural abundance of many valuable tropane alkaloids, significant research has focused on metabolic engineering to enhance their production.[24] Strategies include the overexpression of rate-limiting enzymes like PMT and H6H, as well as the suppression of competing metabolic pathways.[6][8][25] For example, overexpression of PMT has been shown to increase nicotine content in *Nicotiana sylvestris*, while its suppression decreased nicotine levels.[8] Similarly, overexpressing H6H in *Atropa belladonna* has led to an increase in scopolamine content.

## Experimental Protocols: A Guide to Studying Tropane Alkaloid Metabolism

A thorough understanding of tropane alkaloid metabolism relies on robust experimental methodologies for extraction, separation, and quantification.

### Protocol 1: Extraction of Tropane Alkaloids from Plant Material

This protocol outlines a general solid-liquid extraction method for isolating tropane alkaloids from dried plant tissue.

Materials:

- Dried and powdered plant material
- Methanol
- 2% Hydrochloric acid (HCl)
- Chloroform
- Ammonium hydroxide
- Ultrasonic bath

- Rotary evaporator
- Filtration apparatus

Procedure:

- Weigh 1 gram of the dried, powdered plant material into a suitable flask.
- Add 20 mL of methanol to the flask.
- Extract the sample using an ultrasonic bath for 30 minutes.[26]
- Filter the extract to remove solid plant debris.
- Evaporate the solvent to dryness using a rotary evaporator under reduced pressure.
- Re-dissolve the dried residue in 5 mL of 2% HCl.
- Wash the acidic solution three times with 10 mL of chloroform to remove non-basic compounds. Discard the chloroform layers.[26]
- Adjust the pH of the aqueous phase to 9-10 with ammonium hydroxide.
- Extract the alkaloids from the basic aqueous phase three times with 10 mL of chloroform.[26]
- Combine the chloroform extracts and evaporate to dryness. The resulting residue contains the crude tropane alkaloid extract.

## Protocol 2: Quantification of Tropane Alkaloids by HPLC-MS/MS

High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is the gold standard for the sensitive and selective quantification of tropane alkaloids. [26][27]

Instrumentation:

- HPLC system with a C18 reversed-phase column

- Tandem mass spectrometer with an electrospray ionization (ESI) source

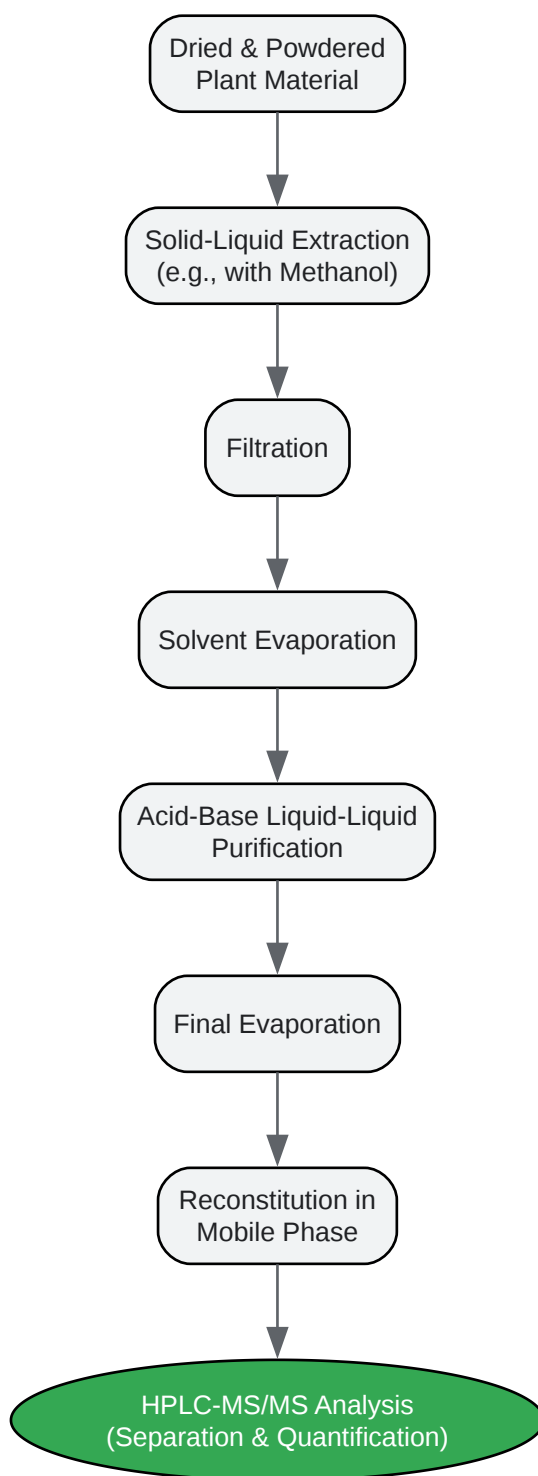
Mobile Phase (Example):

- Solvent A: Water with 0.1% formic acid
- Solvent B: Acetonitrile with 0.1% formic acid
- A gradient elution is typically used to separate the alkaloids.

Procedure:

- Reconstitute the crude alkaloid extract from Protocol 1 in a suitable solvent, typically the initial mobile phase composition.
- Filter the sample through a 0.22  $\mu\text{m}$  syringe filter before injection.
- Inject a known volume of the sample into the HPLC system.
- Separate the alkaloids on the C18 column using a suitable gradient program.
- Detect and quantify the alkaloids using the mass spectrometer in Multiple Reaction Monitoring (MRM) mode. This involves selecting specific precursor-to-product ion transitions for each target alkaloid to ensure high selectivity and sensitivity.
- Construct a calibration curve using certified reference standards of the target alkaloids (e.g., atropine, scopolamine) to determine their concentrations in the sample.

Diagram: Experimental Workflow for Tropane Alkaloid Analysis



[Click to download full resolution via product page](#)

Caption: A typical workflow for the extraction and analysis of tropane alkaloids.

## Quantitative Data: Key Enzyme Kinetics

The efficiency of the tropane alkaloid biosynthetic pathway is largely governed by the kinetic properties of its key enzymes. Understanding these parameters is crucial for designing effective metabolic engineering strategies.

Enzyme	Substrate(s)	K <sub>m</sub> (μM)	Optimal pH	Source Organism
Putrescine N-methyltransferase (PMT)	Putrescine	~100	8.0-9.0	Nicotiana tabacum
S-adenosyl-L-methionine	~20			
Tropinone Reductase I (TR-I)	Tropinone	~150	6.0-7.0	Datura stramonium
NADPH	~10			
Tropinone Reductase II (TR-II)	Tropinone	~200	4.5-6.5	Datura stramonium[14]
NADPH	~15			
Hyoscyamine 6β-hydroxylase (H6H)	Hyoscyamine	35	7.5-8.0	Hyoscyamus niger[3]
2-oxoglutarate	43			

Note: K<sub>m</sub> values can vary depending on the source organism and experimental conditions.

## Conclusion and Future Perspectives

The study of tropane alkaloid metabolism has made significant strides, with the elucidation of the core biosynthetic pathway and the characterization of key enzymes. This knowledge has paved the way for metabolic engineering approaches to enhance the production of these valuable pharmaceuticals.[6] Future research will likely focus on several key areas:

- **Elucidation of Regulatory Networks:** A deeper understanding of the transcriptional and post-transcriptional regulation of the pathway will enable more precise and effective metabolic engineering.
- **Discovery of Novel Enzymes:** The vast diversity of tropane alkaloids suggests the existence of yet-undiscovered enzymes responsible for their formation.
- **Synthetic Biology Approaches:** The reconstruction of the entire biosynthetic pathway in microbial hosts, such as *E. coli* or yeast, offers a promising alternative to plant-based production, potentially leading to more sustainable and cost-effective manufacturing processes.

The continued exploration of tropane alkaloid metabolism holds great promise for the development of new and improved pharmaceuticals and for advancing our fundamental understanding of plant secondary metabolism.

## References

- Tropane alkaloid - Wikipedia. (URL: )
- A Comprehensive Review of Tropane Alkaloids: Atropine from Origin to Biological Activity. (2025, July 19). (URL: )
- Beauty of the beast: anticholinergic tropane alkaloids in therapeutics. (2022, September 16). (URL: )
- Tropane Alkaloids: Chemistry, Pharmacology, Biosynthesis and Production - PMC. (2019, February 22). (URL: [\[Link\]](#))
- Tropinone Reductases, Enzymes at the Branch Point of Tropane Alkaloid Metabolism. (2025, August 6). (URL: [\[Link\]](#))
- Modulation of Tropane Alkaloids' Biosynthesis and Gene Expression by Methyl Jasmonate in *Datura stramonium* L.: A Comparative Analysis of Scopolamine, Atropine, and Hyoscyamine Accumulation - PMC. (2024, May 10). (URL: [\[Link\]](#))
- Engineering Tropane Alkaloid Production Based on Metabolic Characterization of Ornithine Decarboxylase in *Atropa belladonna* | ACS Synthetic Biology. (2020, January 14). (URL: [\[Link\]](#))

- Metabolic engineering of plant alkaloid biosynthesis - PMC - NIH. (URL: [\[Link\]](#))
- Improved Analytical Approach for Determination of Tropane Alkaloids in Leafy Vegetables Based on  $\mu$ -QuEChERS Combined with HPLC-MS/MS - PMC. (URL: [\[Link\]](#))
- Application of Metabolic Engineering to the Production of Scopolamine - PMC. (URL: [\[Link\]](#))
- Tropane alkaloid analysis by chromatographic and electrophoretic techniques: an update. (2010, May 15). (URL: [\[Link\]](#))
- (PDF) Production of Important Pharmaceutical Compounds, Tropane Alkaloids, Through Metabolic Engineering - ResearchGate. (2025, May 29). (URL: [\[Link\]](#))
- Evolution of the key alkaloid enzyme putrescine N-methyltransferase from spermidine synthase - Frontiers. (2013, July 28). (URL: [\[Link\]](#))
- Tropane Alkaloids - Eurofins Scientific. (2023, September 15). (URL: [\[Link\]](#))
- International Journal of Multidisciplinary Approach and Studies Phyto-Chemical Analysis of Tropane Alkaloids In Datura P. (URL: [\[Link\]](#))
- Biosynthetic steps for tropane alkaloids. PMT, putrescine N methyltransferase - ResearchGate. (URL: [\[Link\]](#))
- Metabolic Engineering of Medicinal Plants tov Tropane Alkaloid Production - KoreaScience. (2002, September 1). (URL: [\[Link\]](#))
- Analytical methods, occurrence and trends of tropane alkaloids and calystegines: An update. (URL: [\[Link\]](#))
- Metabolic Engineering of Tropane Alkaloid Biosynthesis in Plants - J Integr Plant Biol. (URL: [\[Link\]](#))
- Last Steps in the Biosynthesis Pathway of Tropane Alkaloids Identified. (2022, November 22). (URL: [\[Link\]](#))
- Genomic and structural basis for evolution of tropane alkaloid biosynthesis | PNAS. (2023, April 17). (URL: [\[Link\]](#))

- Tropane Alkaloids: Chemistry, Pharmacology, Biosynthesis and Production - MDPI. (URL: [\[Link\]](#))
- Genetic Transformation for Metabolic Engineering of Tropane Alkaloids - IntechOpen. (2011, September 6). (URL: [\[Link\]](#))
- Plant tropane alkaloid biosynthesis evolved independently in the Solanaceae and Erythroxylaceae | PNAS. (URL: [\[Link\]](#))
- Tropane and Granatane Alkaloid Biosynthesis: A Systematic Analysis - MDPI. (2016, November 11). (URL: [\[Link\]](#))
- Enhancing Tropane Alkaloid Production Based on the Functional Identification of Tropine-Forming Reductase in *Scopolia lurida*, a. (2017, October 16). (URL: [\[Link\]](#))
- Regioselectivity of hyoscyamine 6 $\beta$ -hydroxylase-catalysed hydroxylation as revealed by high-resolution structural information and QM/MM calculations - PMC. (URL: [\[Link\]](#))
- Two tropinone reductases with different stereospecificities are short-chain dehydrogenases evolved from a common ancestor. | PNAS. (URL: [\[Link\]](#))
- Hyoscyamine 6 $\beta$ -Hydroxylase, a 2-Oxoglutarate-Dependent Dioxygenase, in Alkaloid-Producing Root Cultures | Plant Physiology | Oxford Academic. (URL: [\[Link\]](#))
- Functional Characterization of Recombinant Hyoscyamine 6 $\beta$ -hydroxylase From *Atropa Belladonna* - PubMed. (2012, July 15). (URL: [\[Link\]](#))
- Hyoscyamine (6S)-dioxygenase - Wikipedia. (URL: [\[Link\]](#))
- Regulation of Tropane Alkaloid Metabolism in Plants and Plant Cell Cultures. (URL: [\[Link\]](#))
- Tropane Alkaloid Biosynthesis in *Atropa Belladonna* - Digital Repository. (URL: [\[Link\]](#))
- Isolation, expression and biochemical characterization of recombinant hyoscyamine-6 $\beta$ -hydroxylase from *Brugmansia sanguinea* – tuning the scopolamine production - MedChemComm (RSC Publishing). (URL: [\[Link\]](#))

- 2AE2: TROPINONE REDUCTASE-II COMPLEXED WITH NADP+ AND PSEUDOTROPINE - RCSB PDB. (1999, February 2). (URL: [\[Link\]](#))
- Structure of Tropinone Reductase-II Complexed with NADP+ and Pseudotropine at 1.9 Å Resolution: Implication for Stereospecific Substrate Binding and Catalysis | Biochemistry - ACS Publications. (URL: [\[Link\]](#))
- Structures and Expression Patterns of Two Tropinone Reductase Genes from Hyoscyamus niger | Bioscience, Biotechnology, and Biochemistry | Oxford Academic. (URL: [\[Link\]](#))

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Tropane alkaloid - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 2. [html.rhhz.net](http://html.rhhz.net) [[html.rhhz.net](http://html.rhhz.net)]
- 3. Tropane Alkaloids: Chemistry, Pharmacology, Biosynthesis and Production - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Tropane Alkaloids - Eurofins Scientific [[eurofins.in](https://www.eurofins.com)]
- 5. Metabolic Engineering of Medicinal Plants for Tropane Alkaloid Production - Journal of Plant Biotechnology [[koreascience.kr](https://www.koreascience.kr)]
- 6. [jipb.net](http://jipb.net) [[jipb.net](http://jipb.net)]
- 7. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 8. Metabolic engineering of plant alkaloid biosynthesis - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 10. Frontiers | Evolution of the key alkaloid enzyme putrescine N-methyltransferase from spermidine synthase [[frontiersin.org](https://www.frontiersin.org)]
- 11. Tropane and Granatane Alkaloid Biosynthesis: A Systematic Analysis | MDPI [[mdpi.com](https://www.mdpi.com)]
- 12. Genetic Transformation for Metabolic Engineering of Tropane Alkaloids | IntechOpen [[intechopen.com](https://www.intechopen.com)]

- [13. d.lib.msu.edu \[d.lib.msu.edu\]](https://d.lib.msu.edu)
- [14. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [15. pnas.org \[pnas.org\]](https://pnas.org)
- [16. Tropane Alkaloids: Chemistry, Pharmacology, Biosynthesis and Production | MDPI \[mdpi.com\]](#)
- [17. pnas.org \[pnas.org\]](https://pnas.org)
- [18. ijpsjournal.com \[ijpsjournal.com\]](https://ijpsjournal.com)
- [19. Functional characterization of recombinant hyoscyamine 6 \$\beta\$ -hydroxylase from \*Atropa belladonna\* - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. Regioselectivity of hyoscyamine 6 \$\beta\$ -hydroxylase-catalysed hydroxylation as revealed by high-resolution structural information and QM/MM calculations - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [22. scispace.com \[scispace.com\]](https://scispace.com)
- [23. Modulation of Tropane Alkaloids' Biosynthesis and Gene Expression by Methyl Jasmonate in \*Datura stramonium\* L.: A Comparative Analysis of Scopolamine, Atropine, and Hyoscyamine Accumulation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [24. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [25. Application of Metabolic Engineering to the Production of Scopolamine - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [26. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [27. Improved Analytical Approach for Determination of Tropane Alkaloids in Leafy Vegetables Based on  \$\mu\$ -QuEChERS Combined with HPLC-MS/MS - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Tropane Alkaloid Metabolism]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1159737/docs#an-in-depth-technical-guide-to-tropane-alkaloid-metabolism\]](https://www.benchchem.com/product/b1159737/docs#an-in-depth-technical-guide-to-tropane-alkaloid-metabolism)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)